

Handling and storage of bromoacetaldehyde diethyl acetal

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Compound of Interest

Compound Name: *Bromoacetaldehyde diethyl acetal*

Cat. No.: *B141678*

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An In-depth Technical Guide to the Handling and Storage of **Bromoacetaldehyde Diethyl Acetal**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Bromoacetaldehyde diethyl acetal (CAS No. 2032-35-1) is a versatile synthetic building block, notably utilized as a key intermediate in the synthesis of various pharmaceutical compounds, including antibiotics like dirithromycin and cephalosporins.^{[1][2]} Its utility stems from the masked aldehyde functionality, which allows for selective chemical transformations.^[1] This guide provides a comprehensive overview of the essential technical information required for the safe handling, storage, and use of **bromoacetaldehyde diethyl acetal** in a laboratory and research setting. It includes detailed physical and chemical properties, safety protocols, and example experimental procedures.

Chemical and Physical Properties

Bromoacetaldehyde diethyl acetal is a colorless to light yellow, transparent liquid.^{[1][3]} It is recognized for its moisture sensitivity and is immiscible with water.^{[1][2]} Maintaining its stability and reactivity is crucial for its successful application in synthetic chemistry.^[1]

Table 1: Physical and Chemical Properties of **Bromoacetaldehyde Diethyl Acetal**

Property	Value	References
Molecular Formula	C ₆ H ₁₃ BrO ₂	[1][4]
Molecular Weight	197.07 g/mol	[1][4]
Appearance	Colorless to light yellow liquid	[1][3]
Boiling Point	66-67 °C at 18 mmHg	[1][5]
Density	1.31 g/mL at 25 °C	[1][5]
Refractive Index (n _{20/D})	1.439	[1][5]
Flash Point	65 °C (149 °F) - closed cup	[5]
Solubility	Immiscible with water	[1][2]
Purity	>95.0% (GC)	[3]

Safety and Hazard Information

This compound is classified as a hazardous substance and requires careful handling to avoid exposure.[6] It is a flammable liquid and vapor, and is toxic if swallowed or inhaled.[3] It is also known to cause skin and serious eye irritation.

Table 2: Hazard and Safety Information

Hazard Statement	Precautionary Statement	References
H226: Flammable liquid and vapor	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	
H301 + H331: Toxic if swallowed or if inhaled	P261: Avoid breathing mist or vapours. P301 + P310 + P330: IF SWALLOWED: Immediately call a POISON CENTER/doctor. Rinse mouth. P304 + P340 + P311: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor.	[3]
H315: Causes skin irritation	P264: Wash skin thoroughly after handling.	
H319: Causes serious eye irritation	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[7]

Personal Protective Equipment (PPE)

When handling **bromoacetaldehyde diethyl acetal**, it is imperative to use appropriate personal protective equipment. This includes:

- Eye Protection: Eyeshields or safety glasses.[5]
- Hand Protection: Protective gloves.[5]
- Respiratory Protection: Use in a well-ventilated area.[6] For operations with a risk of overexposure, a dust mask type N95 (US) or equivalent is recommended.[5]

- Skin and Body Protection: Wear protective clothing to prevent skin contact.[6]

Handling and Storage

Proper handling and storage are critical to maintain the chemical's integrity and ensure laboratory safety.

Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.[6]
- Avoid all personal contact, including inhalation of vapors.[6]
- Keep away from heat, sparks, open flames, and other ignition sources.[6]
- Use spark-free tools and explosion-proof equipment.[6]
- Ground and bond containers and receiving equipment to prevent static discharge.[7]
- Avoid contact with incompatible materials such as strong oxidizing agents and acids.[2][8]
- Do not eat, drink, or smoke when handling this chemical.[6]
- Wash hands thoroughly with soap and water after handling.[6]

Storage

- Store in a cool, dry, and well-ventilated area.[1][6]
- The recommended storage temperature is between 2-8°C.[1][5][9]
- Keep containers tightly closed to prevent moisture contamination and leakage.[1]
- Store in original containers in an approved flammable liquid storage area.[6]
- Protect from light and moisture.[2][7]
- Store away from incompatible materials, including oxidizing agents.[2][6]

- Regularly inspect containers for leaks or physical damage.[\[6\]](#)

Experimental Protocols

Bromoacetaldehyde diethyl acetal is a valuable reagent in organic synthesis. Below are examples of its application.

Synthesis of Bromoacetaldehyde Diethyl Acetal

This protocol is an adaptation of a procedure for the synthesis of the title compound.

Reaction Scheme: Paraldehyde + Br₂ (in ethanol, catalyzed by H₂SO₄ and a copper catalyst)
→ Bromoacetaldehyde ethanol solution + inorganic dehydrating agent → **Bromoacetaldehyde diethyl acetal**

Procedure:

- Catalytic Bromination: In a suitable reactor, dissolve paraldehyde, a copper catalyst (e.g., cupric bromide), concentrated sulfuric acid, and absolute ethanol with stirring.[\[3\]](#) Cool the mixture to -5 to 0°C using an ice-salt bath.[\[3\]](#)
- Slowly add elemental bromine dropwise to the cooled solution, maintaining the reaction temperature between -5 and 0°C. The addition typically takes 1-1.5 hours.[\[3\]](#) This step yields an ethanol solution of bromoacetaldehyde.
- Acetalization: To the bromoacetaldehyde solution, add an inorganic dehydrating agent such as anhydrous magnesium sulfate.[\[3\]](#)
- Warm the mixture to 35-40°C and maintain this temperature for 5-6 hours.[\[3\]](#)
- After the reaction period, add ice water and stir for 15-20 minutes.[\[3\]](#)
- Neutralize the reaction mixture by adding sodium carbonate until the pH is between 6 and 7.[\[3\]](#)
- Allow the mixture to stand and separate into layers. Separate the organic layer.
- Extract the aqueous layer twice with dichloroethane.[\[3\]](#)

- Combine the organic phases and recover the solvent by distillation under reduced pressure.
[3]
- Purify the crude product by vacuum fractionation, collecting the fraction at 65-68°C to obtain high-purity **bromoacetaldehyde diethyl acetal**.[3]

N-Alkylation of a Phenol Derivative

This is a general procedure for the N-alkylation of a substituted phenol using **bromoacetaldehyde diethyl acetal**.

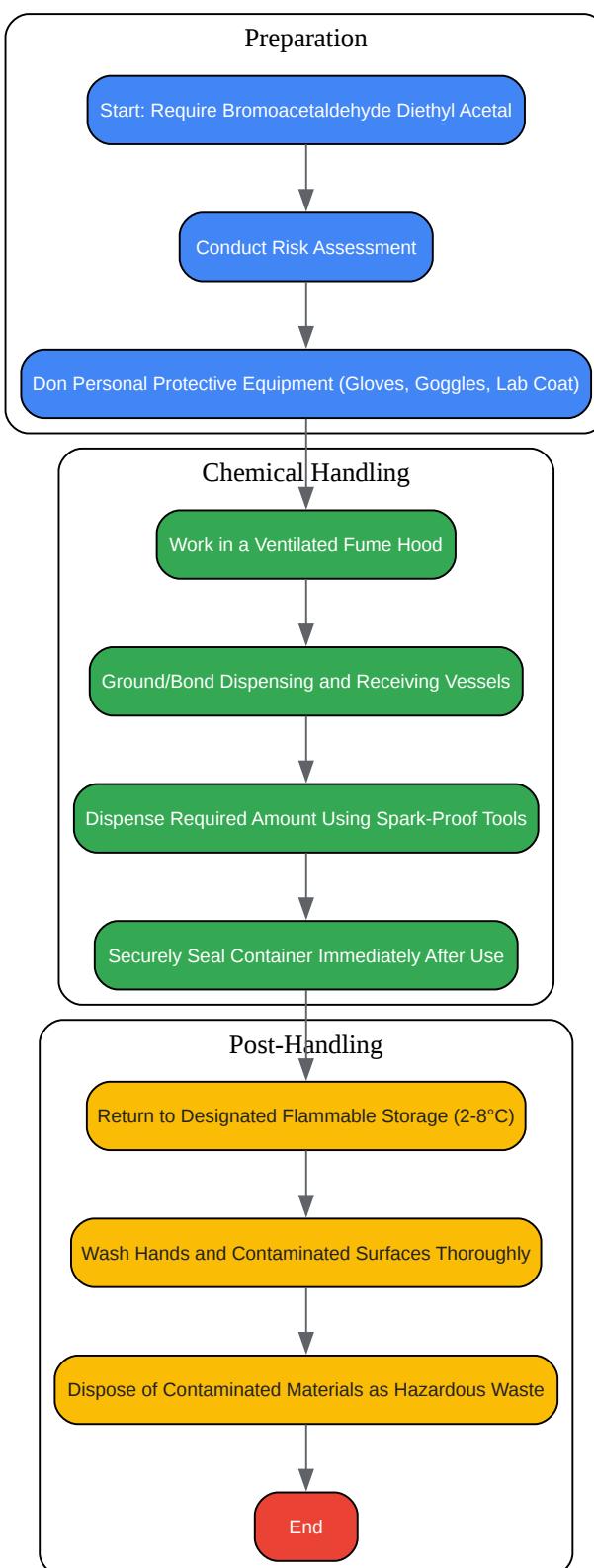
Reaction Scheme: Substituted Phenol + **Bromoacetaldehyde diethyl acetal** (in DMF with K_2CO_3) → N-alkylated product

Procedure:

- To a solution of the substituted phenol (1 equivalent) in dimethylformamide (DMF), add **bromoacetaldehyde diethyl acetal** (1.1 equivalents) and anhydrous potassium carbonate (1.1 equivalents).
- Heat the reaction mixture at 140°C overnight under a nitrogen atmosphere.
- After cooling, concentrate the reaction mixture under reduced pressure.
- Partition the resulting residue between ethyl acetate and 1N sodium hydroxide.
- Separate the phases and wash the ethyl acetate phase with water.
- Dry the organic phase over a suitable drying agent (e.g., anhydrous sodium sulfate), filter, and concentrate in vacuo.
- Purify the crude product by silica gel chromatography to yield the desired N-alkylated product.

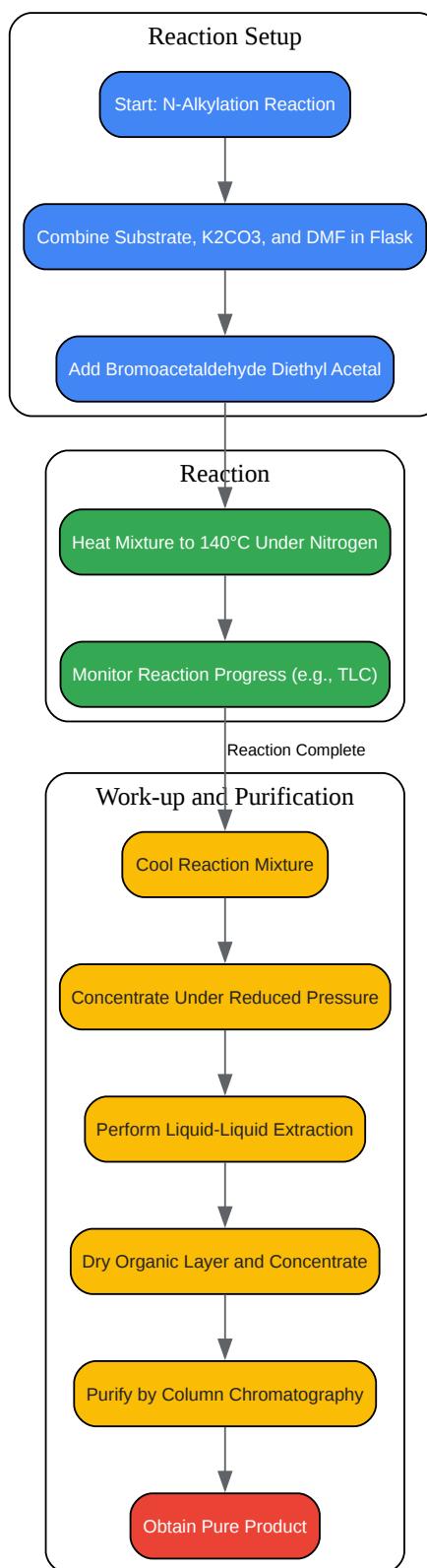
Visualized Workflows

The following diagrams illustrate key workflows for handling **bromoacetaldehyde diethyl acetal**.



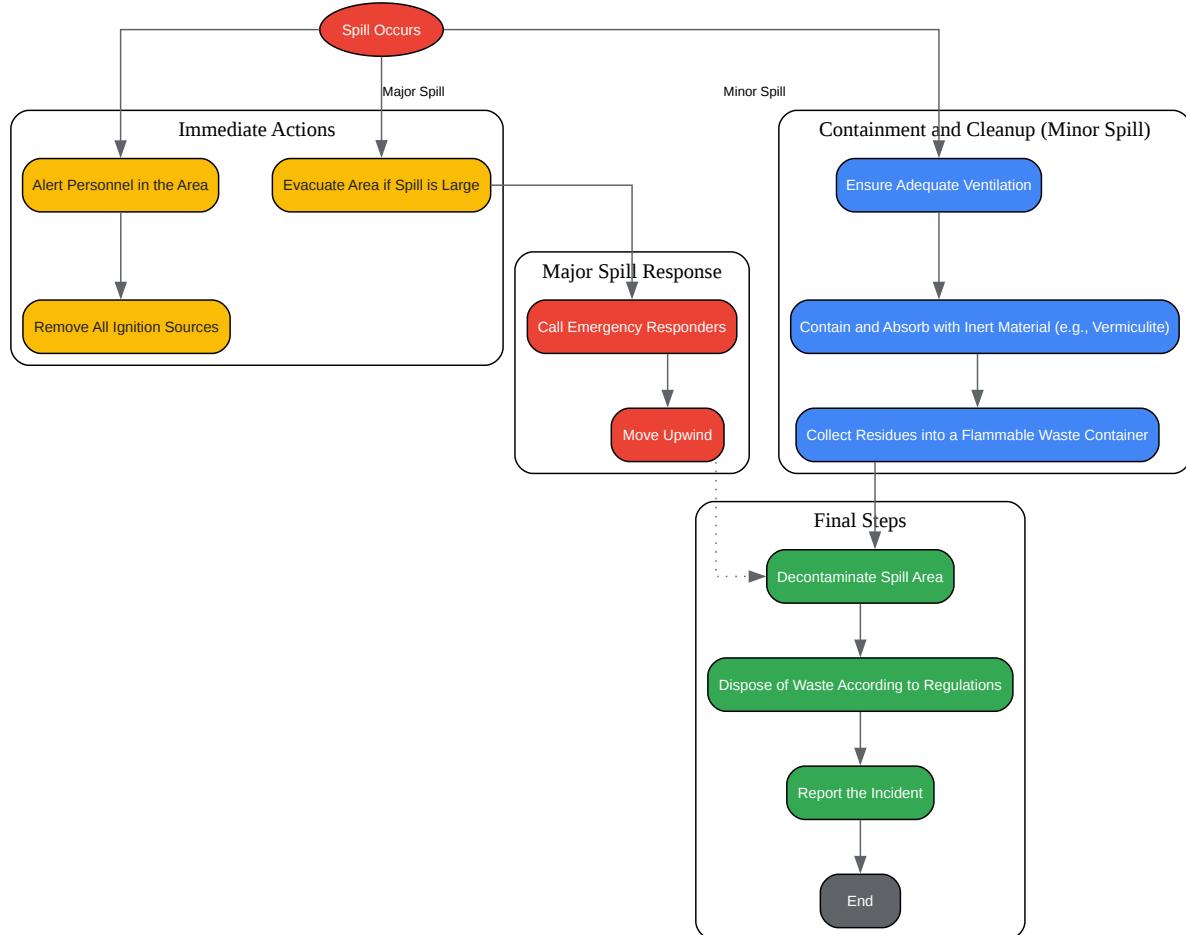
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Caption: Safe handling workflow for **bromoacetaldehyde diethyl acetal**.



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Caption: A representative experimental workflow for an N-alkylation reaction.

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Caption: Spill response workflow for **bromoacetaldehyde diethyl acetal**.

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